

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan dilution calculator

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Compound Focus: MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

Cat. No.: S12863348

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Physicochemical Properties & Handling

The table below summarizes the key characteristics of **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan** (SHR-A1811 Drug-linker) for your experimental planning [1] [2].

Property	Specification
CAS Number	2414254-51-4 [1] [2]
Molecular Formula	C ₅₅ H ₆₀ FN ₉ O ₁₃ [1] [2]
Molecular Weight	1074.12 g/mol [1] [2]
Appearance	White to light yellow solid powder [1] [3]
Storage (Powder)	-20°C, sealed storage, away from moisture and light [1]
Target	DNA Topoisomerase I inhibitor (Exatecan component, IC ₅₀ = 2.2 μM) [1]

Stock Solution Preparation & Dilution Calculator

The molecular weight of **1074.12 g/mol** is essential for all calculations [1] [2]. The table below provides a quick reference for preparing stock solutions in DMSO, which is a commonly used solvent for this compound [1] [3].

Desired Concentration	Mass of Compound to Dissolve in 1 mL of DMSO
10 mM	10.74 mg
25 mM	26.85 mg
50 mM	53.71 mg

Example Calculation: To prepare 5 mL of a 10 mM stock solution:

- **Mass (mg) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol)**
- **Mass = (0.010 mol/L) × (0.005 L) × (1074.12 g/mol)**
- **Mass = 53.71 mg**

Therefore, dissolve **53.71 mg** of the compound in 5 mL of DMSO to obtain a 10 mM stock solution [1].

In Vivo Formulation Protocols

The following protocols for preparing animal dosing solutions are adapted from general guidelines for compounds with low aqueous solubility [3]. Always prepare these solutions freshly on the day of the experiment.

Protocol 1: For Intravenous (IV) or Intraperitoneal (IP) Injection [3] This formulation uses a mix of DMSO, PEG300, Tween 80, and saline.

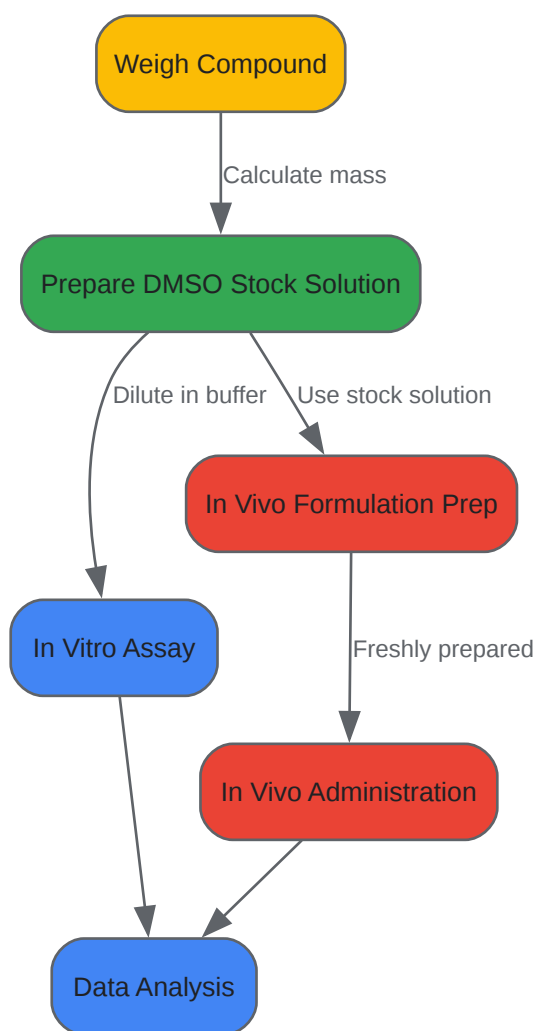
- Take **100 µL** of your DMSO stock solution (e.g., 25 mg/mL).
- Add **300 µL** of PEG300. Vortex until the mixture is clear.
- Add **50 µL** of Tween 80. Vortex again until clear.
- Add **450 µL** of saline (0.9% NaCl in ddH₂O). Mix thoroughly to obtain a final clear solution ready for injection.

Protocol 2: For Oral Gavage (PO) [3] This formulation suspends the compound in a carboxymethylcellulose sodium (CMC-Na) solution.

- Prepare a 0.5% (w/v) CMC-Na solution by dissolving 0.5 g of CMC-Na in 100 mL of purified water. Stir until it forms a clear, slightly viscous solution.
- Add the required mass of the compound directly to the 0.5% CMC-Na solution.
- Vortex or stir vigorously to create a uniform suspension. This suspension is now ready for oral administration to animals.

Experimental Workflow

The diagram below outlines the key steps from sample preparation to administration.



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Critical Notes for Handling & Safety

- **Solubility Consideration:** While soluble in DMSO, this compound may have low solubility in aqueous buffers. When diluting your stock solution for *in vitro* assays, adding the DMSO concentrate directly to the buffer with gentle vortexing is recommended. A final DMSO concentration of <0.5% is generally tolerated by most cell lines [3].
- **Stability:** Aliquot and store stock solutions at -80°C for up to 6 months or at -20°C for 1 month. Avoid repeated freeze-thaw cycles to maintain stability [1].
- **Intended Use:** The product is labeled "**For research use only**" and is not for human consumption. All safety data sheets (SDS) and handling instructions provided by the manufacturer must be consulted and followed prior to use [4] [1].

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References

1. MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan (Synonyms [medchemexpress.com])
2. CAS No : 2414254-51-4 | Product Name : MC - Gly - Gly - Phe - Gly ... [pharmaffiliates.com]
3. - MC - Gly - Gly - Phe -(S)- Gly - Cyclopropane ... Exatecan [peptidedb.com]
4. - MC - Gly - Gly - Phe -(S)- Gly - Cyclopropane | TargetMol Exatecan [targetmol.com]

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